

Technical Guide: Physicochemical Properties of 2,2-Dimethylnonanoic Acid

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Compound of Interest

Compound Name: 2,2-Dimethylnonanoic acid

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This technical guide provides a concise overview of the known physical properties of **2,2-dimethylnonanoic acid**, a substituted carboxylic acid of interest in various research and development applications. The information is presented to be a valuable resource for professionals in the fields of chemistry and drug development.

Core Physical Properties

The experimental data available for the physical properties of **2,2-dimethylnonanoic acid** are summarized below. It is important to note that some of the available data is estimated.

Property	Value	Source
Boiling Point	130-132 °C	[1]
Density	0.8978 (rough estimate)	[1]

Experimental Protocols: Determination of Purity and Structure

A standard and widely accepted method for the analysis and purity determination of fatty acids like **2,2-dimethylnonanoic acid** involves their conversion to fatty acid methyl esters (FAMES) followed by gas chromatography (GC) analysis.

Protocol: Fatty Acid Methyl Ester (FAME) Synthesis and Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

1. Esterification to FAMES:

- Objective: To convert the carboxylic acid to its more volatile methyl ester for GC analysis.
- Procedure:
 - Accurately weigh approximately 10-20 mg of **2,2-dimethylnonanoic acid** into a reaction vial.
 - Add 2 mL of a 2% sulfuric acid solution in methanol.
 - Seal the vial and heat the mixture at 60-70°C for 1-2 hours with stirring.
 - After cooling to room temperature, add 1 mL of saturated sodium chloride solution and 1 mL of hexane.
 - Vortex the mixture vigorously for 1 minute to extract the FAME into the hexane layer.
 - Allow the layers to separate and carefully transfer the upper hexane layer containing the 2,2-dimethylnonanoate methyl ester to a clean vial for GC-MS analysis.

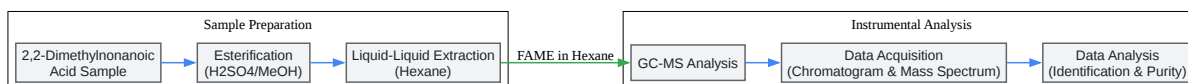
2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- Objective: To separate the FAME from any impurities and to confirm its identity and purity based on its retention time and mass spectrum.
- Instrumentation: A gas chromatograph equipped with a mass selective detector.
- Typical GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector Temperature: 250°C.
 - Oven Temperature Program:

- Initial temperature: 50-70°C, hold for 1-2 minutes.
- Ramp: Increase temperature at a rate of 10-20°C per minute to a final temperature of 250-280°C.
- Hold at the final temperature for 5-10 minutes.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: The identity of the 2,2-dimethylnonanoate methyl ester is confirmed by comparing its mass spectrum with a reference library (e.g., NIST). The purity is determined by the relative peak area of the compound in the chromatogram.

Workflow Visualization

The following diagram illustrates the general workflow for the analysis of **2,2-dimethylnonanoic acid** via FAMES preparation and subsequent GC-MS analysis.



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FAMES GC-MS Analysis Workflow.

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